

# GHS Hazard Classification of 4-Bromo-2-fluorobenzaldehyde: A Technical Guide

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## Compound of Interest

Compound Name: 4-Bromo-2-fluorobenzaldehyde

Cat. No.: B134337

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This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **4-Bromo-2-fluorobenzaldehyde** (CAS No: 57848-46-1). The information is compiled from safety data sheets (SDS) and chemical databases to ensure a thorough understanding of its potential hazards.

## GHS Hazard Classification

**4-Bromo-2-fluorobenzaldehyde** is classified as a hazardous substance according to GHS guidelines. The primary hazards are related to its irritant properties.

Signal Word: Warning[1][2][3][4][5][6]

GHS Pictogram:

 alt text

Hazard Statements:

- H315: Causes skin irritation.[1][2][3][4][5][6]
- H319: Causes serious eye irritation.[1][2][3][4][5][6]
- H335: May cause respiratory irritation.[1][2][4][5][6]

Precautionary Statements: A comprehensive list of precautionary statements is provided in the safety data sheets. Key recommendations include:

- Prevention: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P264 (Wash skin thoroughly after handling), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/eye protection/face protection).[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#)
- Response: P302+P352 (IF ON SKIN: Wash with plenty of water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P304+P340 (IF INHALED: Remove person to fresh air and keep comfortable for breathing), P319 (Get medical help if you feel unwell).[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[\[2\]](#)[\[6\]](#)

## Quantitative Toxicological Data

Publicly available quantitative toxicological data for **4-Bromo-2-fluorobenzaldehyde** is limited. Safety data sheets consistently report that data for acute toxicity (oral, dermal, inhalation) is not available.

Toxicological Endpoint	Value	Species	Reference
Acute Oral Toxicity (LD50)	No data available	<a href="#">[2]</a>	
Acute Dermal Toxicity (LD50)	No data available	<a href="#">[2]</a>	
Acute Inhalation Toxicity (LC50)	No data available	<a href="#">[2]</a>	

The absence of this data in public literature suggests that either the studies have not been performed or the results are proprietary.

## Experimental Protocols for Hazard Determination

While specific experimental reports for **4-Bromo-2-fluorobenzaldehyde** are not publicly available, the GHS classifications for skin and eye irritation are typically determined using standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

### Skin Irritation Testing (OECD Test Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method)

This in vitro method is a preferred alternative to traditional animal testing for assessing skin irritation potential.

#### Methodology:

- **Test System:** A three-dimensional reconstructed human epidermis (RhE) model, which mimics the biochemical and physiological properties of the upper layers of human skin, is used.
- **Application:** The test substance (**4-Bromo-2-fluorobenzaldehyde**) is applied topically to the surface of the RhE tissue.
- **Exposure and Incubation:** The tissue is exposed to the substance for a defined period (e.g., 60 minutes), after which it is rinsed and incubated for a further period (e.g., 42 hours) to allow for the development of cytotoxic effects.
- **Viability Assessment:** Cell viability is measured using a colorimetric assay, most commonly the MTT assay. In this assay, the vital dye MTT is converted by mitochondrial enzymes in viable cells into a blue formazan salt. The amount of formazan produced is proportional to the percentage of viable cells.
- **Classification:** A substance is identified as a skin irritant (Category 2) if the mean tissue viability is reduced below a defined threshold (typically  $\leq 50\%$ ) compared to negative controls.

## Serious Eye Irritation Testing (Based on OECD Test Guideline 492: Reconstructed human Cornea-like Epithelium (RhCE) test method)

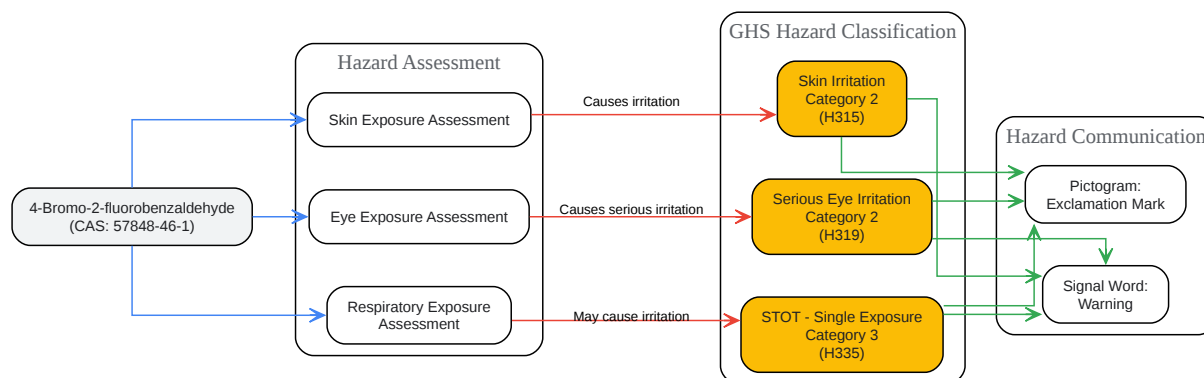
Similar to skin irritation testing, in vitro methods are the preferred approach for determining eye irritation potential.

Methodology:

- **Test System:** A reconstructed human cornea-like epithelium (RhCE) model is utilized.
- **Application and Exposure:** The test chemical is applied to the epithelial surface of the cornea model for a specified duration.
- **Endpoint Measurement:** After exposure and a post-treatment incubation period, tissue viability is assessed, typically using the MTT assay.
- **Classification:** The degree of eye irritation is determined by the reduction in tissue viability. A significant reduction in viability leads to a classification of "serious eye irritation" (Category 2).

## GHS Classification Workflow for 4-Bromo-2-fluorobenzaldehyde

The following diagram illustrates the logical workflow for the GHS hazard classification of **4-Bromo-2-fluorobenzaldehyde** based on the available data.



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Caption: GHS Hazard Classification Workflow for **4-Bromo-2-fluorobenzaldehyde**.

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